

Essential Safety and Logistical Information for Handling NSC636819

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Operation, and Disposal of the KDM4A/KDM4B Inhibitor, **NSC636819**.

This document provides crucial safety protocols and logistical plans for the laboratory use of **NSC636819**. Adherence to these guidelines is essential to ensure personal safety and maintain a secure research environment. The following procedures offer step-by-step guidance for the handling of this potent compound.

Compound Properties and Safety Data

A thorough understanding of the physical and chemical properties of **NSC636819** is the first step in safe handling. This data, summarized from supplier safety information, provides a snapshot of the compound's characteristics.



Property	Value	Source
CAS Number	1618672-71-1	[1][2]
Molecular Formula	C22H12Cl4N2O4	[1][3]
Molecular Weight	510.15 g/mol	[1][3]
Appearance	Solid	[1]
Color	Brown	[1]
Solubility	Soluble in DMSO (10 mg/mL)	[1]
Storage Temperature	2-8°C	[1]
Purity	≥97% (HPLC)	[1]

Personal Protective Equipment (PPE)

The selection of appropriate personal protective equipment is critical to minimize exposure risk when handling **NSC636819**. The following table outlines the recommended PPE for various laboratory operations.

Operation	Recommended PPE
Weighing and Handling of Solid Compound	- Chemical-resistant gloves (Nitrile, double-gloved) - Full-coverage lab coat - Safety goggles with side shields or a face shield - Respiratory protection (N95 or higher-rated respirator) is required when handling the powder outside of a certified chemical fume hood or ventilated balance safety enclosure.
Preparation of Solutions	- Chemical-resistant gloves (Nitrile) - Full- coverage lab coat - Safety goggles
General Laboratory Use of Solutions	- Chemical-resistant gloves (Nitrile) - Lab coat - Safety glasses



Operational Plan: From Receipt to Disposal

A systematic workflow is essential for the safe handling of **NSC636819**. The following step-by-step procedure provides a clear operational plan for laboratory personnel.

- Receiving and Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage. Verify that the product name and CAS number on the label match the order.
- Storage: Store the compound in its original, tightly sealed container in a designated, well-ventilated area at 2-8°C.[1] Protect from light.
- Preparation for Use:
 - Before handling, ensure all necessary PPE is donned correctly.
 - Perform all weighing and initial dilutions of the solid compound within a certified chemical fume hood or a ventilated balance safety enclosure to prevent inhalation of airborne particles.
- Solution Preparation:
 - NSC636819 is soluble in DMSO at 10 mg/mL.[1]
 - Prepare solutions in a chemical fume hood.
 - Following reconstitution, it is recommended to aliquot the solution into single-use vials and freeze at -20°C. Stock solutions are reported to be stable for up to 3 months under these conditions.[1]
- Experimental Use:
 - Clearly label all solutions containing NSC636819.
 - Handle all solutions with care to avoid splashes and aerosol generation.
 - Work in a well-ventilated area.





Decontamination:

- Wipe down all work surfaces with an appropriate deactivating solution (e.g., a mild bleach solution followed by a water rinse, or as determined by your institution's safety protocols) after each use.
- Decontaminate all equipment that has come into contact with NSC636819.

Disposal Plan

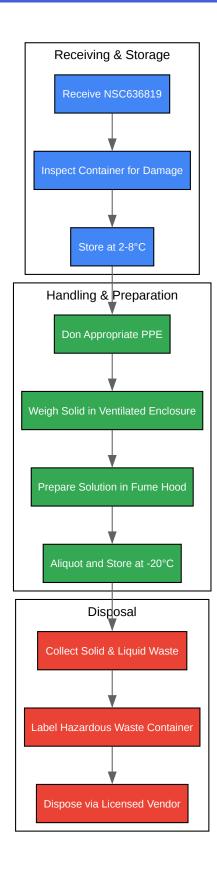
Proper disposal of **NSC636819** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: Collect all unused solid **NSC636819** and any materials heavily contaminated with the solid (e.g., weigh boats, contaminated gloves) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing NSC636819 in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
- Contaminated Materials: Dispose of lightly contaminated materials, such as gloves, bench paper, and pipette tips, in a designated hazardous waste stream according to your institution's guidelines.
- Disposal Method: All waste containing NSC636819 must be disposed of through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal.

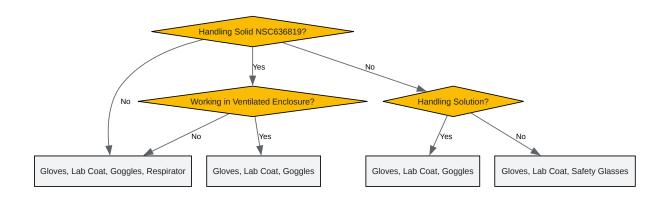
Visualizing Safe Handling and PPE Selection

To further clarify the operational workflow and decision-making process for safety, the following diagrams have been generated.









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